

# Part 1: Core Physicochemical Properties and Molecular Weight

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

*Compound Name:* Potassium  
hexacyanoruthenate(ii)hydrate

*CAS No.:* 339268-21-2

*Cat. No.:* B1443858

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The identity and purity of a chemical compound are fundamentally linked to its molecular weight. An accurate determination of this value is the first step in any quantitative experimental work, from preparing solutions of known molarity to performing stoichiometric calculations for synthetic procedures.

## Calculation of Molecular Weight

The molecular weight of anhydrous potassium hexacyanoruthenate(II) is the sum of the atomic weights of its constituent atoms. The chemical formula,  $K_4[Ru(CN)_6]$ , indicates the presence of four potassium (K) atoms, one ruthenium (Ru) atom, six carbon (C) atoms, and six nitrogen (N) atoms.

The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC) and other authoritative sources.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	No. of Atoms	Standard Atomic Weight ( g/mol )	Source
Potassium	K	4	39.0983	[1][2]
Ruthenium	Ru	1	101.07	[3][4][5][6]
Carbon	C	6	12.011	[7][8]
Nitrogen	N	6	14.007	[9]

Step-by-Step Calculation:

- Potassium (K): 4 atoms × 39.0983 g/mol = 156.3932 g/mol
- Ruthenium (Ru): 1 atom × 101.07 g/mol = 101.07 g/mol
- Carbon (C): 6 atoms × 12.011 g/mol = 72.066 g/mol
- Nitrogen (N): 6 atoms × 14.007 g/mol = 84.042 g/mol

Total Molecular Weight: 156.3932 + 101.07 + 72.066 + 84.042 = 383.5712 g/mol

This calculated value is the cornerstone for all quantitative work involving this compound.

## Summary of Physicochemical Properties

Table 2: Key Properties of Potassium Hexacyanoruthenate(II)

Property	Value	Source(s)
Chemical Formula	$K_4[Ru(CN)_6]$	N/A
Molecular Weight	383.57 g/mol (Anhydrous)	Calculated
Appearance	Powder, Crystalline Solid	[10][11]
Common Name	Potassium Ruthenocyanide	N/A
CAS Number	339268-21-2 (for hydrate)	[10][11]
Key Hazards	Acute toxicity (oral, dermal, inhalation), eye irritation. Contact with acids liberates very toxic gas.	[10][12][13]

## Part 2: Synthesis and Characterization

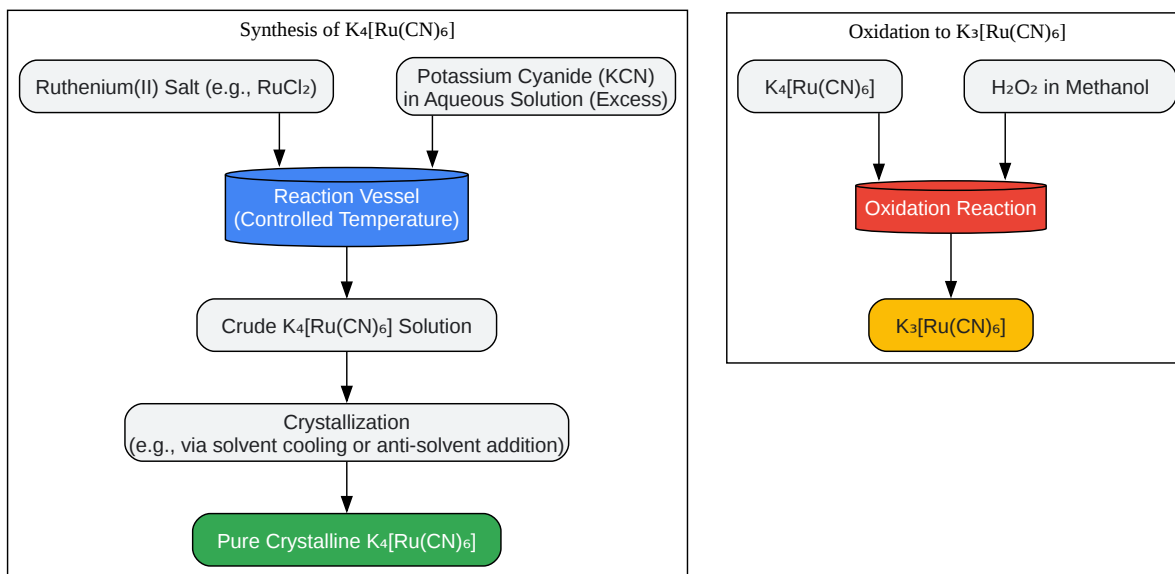
The utility of  $K_4[Ru(CN)_6]$  in research necessitates reliable methods for its synthesis and rigorous characterization to ensure purity and structural integrity.

### Synthetic Strategy

While numerous proprietary methods exist, a common strategy for synthesizing hexacyanometallate complexes involves the reaction of a metal salt with an excess of an alkali metal cyanide in an aqueous solution. For  $K_4[Ru(CN)_6]$ , a plausible route involves the reaction of a ruthenium(II) salt, such as ruthenium(II) chloride, with potassium cyanide (KCN).

Furthermore,  $K_4[Ru(CN)_6]$  serves as a valuable precursor for other ruthenium complexes. For instance, it can be oxidized to the paramagnetic hexacyanoruthenate(III) anion,  $[Ru(CN)_6]^{3-}$ . This transformation can be achieved using an oxidizing agent like hydrogen peroxide in a methanolic solution, often facilitated by a crown ether to sequester the potassium cations.[14]

Illustrative Synthetic Workflow:



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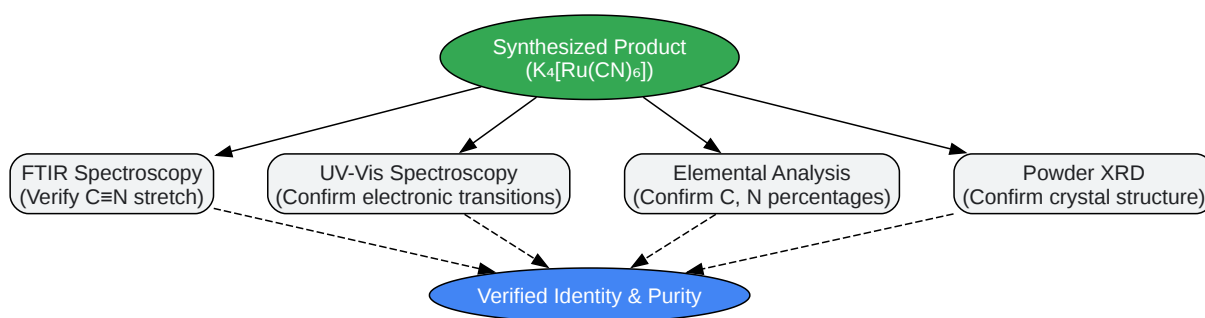
Caption: General workflow for synthesis and subsequent oxidation.

## Characterization Protocol

Confirming the identity and purity of the synthesized  $K_4[Ru(CN)_6]$  is critical. A multi-technique approach is required for a self-validating system of analysis.

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** This is the first logical step. The primary diagnostic feature is the intense  $C\equiv N$  stretching vibration. For hexacyanometallates, this peak is typically observed in the  $2000-2200\text{ cm}^{-1}$  region. Its position and sharpness provide information about the metal's oxidation state and the coordination environment.

- **UV-Visible Spectroscopy:** The electronic spectrum of  $K_4[Ru(CN)_6]$  is characterized by ligand-to-metal charge-transfer (LMCT) bands. These absorptions are sensitive to the electronic structure of the complex and can be used for quantitative analysis via the Beer-Lambert law.
- **Elemental Analysis (C, H, N):** This technique provides the empirical formula of the compound by determining the mass percentages of carbon and nitrogen. The results should align with the theoretical percentages calculated from the formula  $K_4[Ru(CN)_6]$ .
- **Powder X-ray Diffraction (PXRD):** For crystalline solids, PXRD provides a definitive fingerprint. The resulting diffraction pattern can be compared to known standards or used to confirm the crystal structure and phase purity of the synthesized material.



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Caption: A multi-technique workflow for product validation.

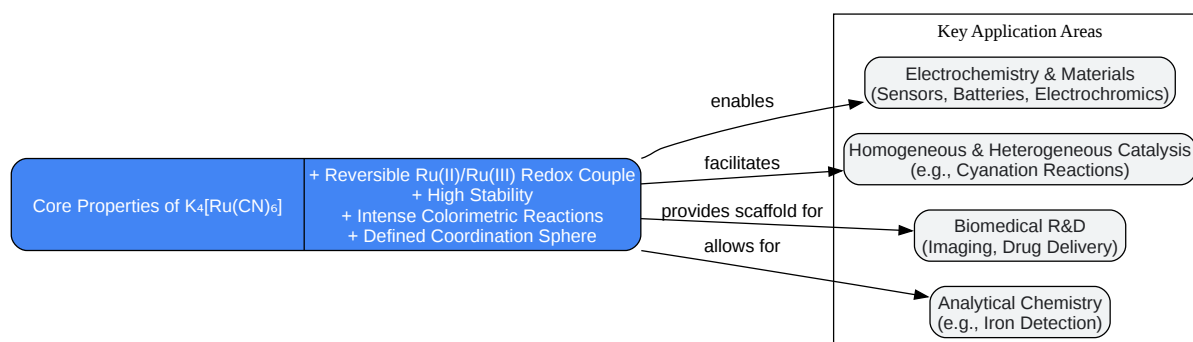
## Part 3: Applications in Scientific Research

The unique electronic properties and stability of potassium hexacyanoruthenate(II) make it a versatile compound in several research and development areas.<sup>[15]</sup>

- **Electrochemistry and Materials Science:** The Ru(II)/Ru(III) redox couple within the hexacyanide framework is electrochemically reversible. This property is exploited in the development of electrochromic materials (materials that change color with an applied

voltage), sensors, and as a component in battery systems.[15][16] Its ability to form stable thin films and nanoparticles is also crucial for these applications.[15]

- **Catalysis:**  $K_4[Ru(CN)_6]$  can serve as a catalyst or a precursor to catalytically active species in various chemical reactions, particularly in organic synthesis.[10][15] Transition metal cyanide complexes are known to facilitate reactions like cyanation, where a cyanide group is introduced into an organic molecule.[17]
- **Biomedical Research:** The compound has been investigated for potential use in drug delivery systems and as a contrast agent for medical imaging.[15] Its stability and defined structure are advantageous for such applications.
- **Analytical Chemistry:** The reaction of  $K_4[Ru(CN)_6]$  with iron(III) ions produces an intensely colored violet-blue complex, forming the basis of a sensitive spectrophotometric method for quantifying iron in samples, such as potable water.[18][19]



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Caption: Relationship between core properties and applications.

## Part 4: Safety, Handling, and Storage

Due to its potential hazards, strict adherence to safety protocols is mandatory when working with potassium hexacyanoruthenate(II).

Table 3: Summary of Key Hazards

Hazard Type	Description	Reference(s)
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	[10]
Chemical Reactivity	Contact with acids liberates very toxic hydrogen cyanide (HCN) gas. This is a critical and potentially lethal hazard.	[12][20][21]
Eye Damage	Causes serious eye irritation.	[13]
Environmental	Toxic to aquatic life with long-lasting effects.	[13]

### Safe Handling Protocol

- **Engineering Controls:** Always handle this compound inside a certified chemical fume hood to prevent inhalation of dust and to contain any potential release of HCN gas.
- **Personal Protective Equipment (PPE):**
  - **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile).
  - **Eye Protection:** Use chemical safety goggles and a face shield.[10][22]
  - **Body Protection:** Wear a lab coat.
  - **Respiratory Protection:** For operations that may generate significant dust, use a P2 (or equivalent) respirator cartridge.[10]
- **Handling Practices:**

- Avoid creating dust.[22]
- Ensure all sources of acid are strictly segregated from the work area.
- Weigh the material in a contained manner (e.g., on a weigh boat within the fume hood).
- After handling, wash hands and any exposed skin thoroughly.[20]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[20][21]

## Storage

Store the compound in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area.[20][21] It should be stored away from incompatible materials, especially acids and strong oxidizing agents.[12]

## Conclusion

Potassium hexacyanoruthenate(II) is a compound whose utility is deeply rooted in its fundamental physicochemical properties. An accurate understanding of its molecular weight, calculated to be 383.57 g/mol, provides the foundation for its quantitative use. Its stable, yet redox-active, nature makes it a valuable tool in fields ranging from materials science to analytical chemistry. However, its potential for high toxicity, particularly its violent reaction with acids to produce hydrogen cyanide gas, demands the utmost respect and adherence to rigorous safety protocols. This guide serves as a technical resource to enable researchers to harness the capabilities of  $K_4[Ru(CN)_6]$  safely and effectively in their scientific endeavors.

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